

# Technical Support Center: Overcoming Light Scattering in Pigmented Ebecryl 220 Systems

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Ebecryl 220

CAS No.: 50843-44-2

Cat. No.: B14172328

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges associated with light scattering effects in pigmented **Ebecryl 220** systems.

## Troubleshooting Guides

This section provides solutions to common problems encountered during the UV curing of pigmented **Ebecryl 220** formulations.

Problem: Incomplete or Tacky Surface Cure

Possible Causes:

- **Oxygen Inhibition:** Oxygen at the surface can quench the free radicals generated by the photoinitiator, leading to an under-cured, tacky surface.
- **Insufficient UV Energy at the Surface:** The pigment particles can scatter and absorb UV light, reducing the energy reaching the top layer of the coating.<sup>[1]</sup>

- **Inappropriate Photoinitiator:** The selected photoinitiator may not have the optimal absorption spectrum or reactivity for the pigmented system.

#### Solutions:

- **Increase UV Lamp Intensity:** A higher irradiance can generate more free radicals to overcome oxygen inhibition.
- **Nitrogen Inerting:** Curing in a nitrogen atmosphere eliminates oxygen and significantly improves surface cure.
- **Use of Amine Synergists:** Amines can act as oxygen scavengers and co-initiators, enhancing surface cure.
- **Select a Surface-Curing Photoinitiator:** Photoinitiators with high molar extinction coefficients at longer wavelengths are often more effective for surface cure in pigmented systems.
- **Reduce Conveyor Belt Speed:** Slower speeds increase the UV dose delivered to the coating surface.<sup>[2]</sup>

#### Problem: Poor Through-Cure or Adhesion Failure

#### Possible Causes:

- **Light Scattering by Pigment:** Pigment particles scatter UV light, preventing it from penetrating deep into the coating, which is essential for curing the material at the substrate interface for good adhesion.<sup>[1][3]</sup>
- **High Pigment Concentration:** Excessive pigment loading significantly increases light scattering and absorption, limiting cure depth.
- **Incorrect Photoinitiator Selection:** The photoinitiator may not be sensitive to the wavelengths of UV light that can penetrate through the pigmented layer.
- **Thick Coating Application:** A thicker coating requires more UV energy to penetrate and achieve a thorough cure.

#### Solutions:

- **Optimize Pigment Concentration:** Reduce the pigment loading to the minimum required for the desired opacity.
- **Select a Photoinitiator for Through-Cure:** Use photoinitiators that absorb at longer UV wavelengths (UVA), as these penetrate deeper into pigmented systems. Phosphine oxide-based photoinitiators are often effective.[1]
- **Increase UV Lamp Power:** Higher intensity lamps can provide more energy for deeper penetration.
- **Reduce Film Thickness:** Apply a thinner coating to facilitate better UV light penetration.
- **Use a Reflective Substrate:** A reflective substrate can bounce UV light back into the coating, improving through-cure.[1]

## Frequently Asked Questions (FAQs)

Q1: What is **Ebecryl 220** and why is it used in pigmented systems?

**Ebecryl 220** is a hexafunctional aromatic urethane acrylate known for its very fast cure response, excellent hardness, and good solvent resistance upon exposure to ultraviolet (UV) or electron beam (EB) energy.[4][5][6][7][8] Its high reactivity makes it a suitable binder for pigmented systems where fast curing is desired.

Q2: How does light scattering affect the curing of pigmented **Ebecryl 220** systems?

Pigment particles within the **Ebecryl 220** formulation can scatter and absorb the UV light intended to activate the photoinitiator.[1][3] This scattering effect reduces the amount of UV energy that penetrates through the coating, which can lead to incomplete curing, especially at the bottom of the film.[1] This can result in poor adhesion and compromised physical properties.

Q3: Which type of photoinitiator is best for pigmented **Ebecryl 220** formulations?

For pigmented systems, it is crucial to select a photoinitiator that absorbs UV light in a region where the pigment has lower absorption, often referred to as the "spectral window." [1] Type I (cleavage) photoinitiators, particularly those sensitive to longer UVA wavelengths (e.g.,

phosphine oxides), are generally preferred for their ability to promote through-cure in thick or opaque coatings.[1] Type II (hydrogen abstraction) photoinitiators can also be effective, especially for surface cure when used with an amine synergist.

Q4: How can I measure the degree of cure in my pigmented **Ebecryl 220** system?

Several methods can be used to assess the degree of cure:

- **MEK Rub Test:** This is a common method to evaluate solvent resistance, which correlates with the degree of cure. A higher number of double rubs with a solvent-soaked cloth before the coating is marred indicates a better cure.[1][6]
- **FTIR Spectroscopy:** Fourier Transform Infrared (FTIR) spectroscopy can be used to quantify the disappearance of the acrylate double bonds (typically around  $810\text{ cm}^{-1}$ ), providing a direct measure of the degree of conversion.[3][9]
- **Hardness Testing:** Pencil hardness or pendulum hardness tests can indicate the development of mechanical properties associated with a cured film.
- **Scratch and Adhesion Tests:** Simple scratch or tape tests can provide a qualitative assessment of cure and adhesion to the substrate.[10]

Q5: What is the effect of pigment particle size on light scattering and cure?

The particle size of the pigment can significantly influence its light scattering behavior.[1] While smaller particles can provide better color strength, they may also lead to more pronounced scattering of shorter UV wavelengths, hindering through-cure. In some cases, larger particle size pigments are recommended for UV formulations to mitigate this effect.[1]

## Data Presentation

Table 1: Influence of Photoinitiator Type on Cure Properties of a White Pigmented **Ebecryl 220** System

Photoinitiator Type	Concentration (wt%)	Surface Cure (Tack-free time, s)	Through-Cure (MEK Double Rubs)
Benzophenone / Amine Synergist	3 / 2	5	50
Hydroxyacetophenone	4	8	75
Bis(acyl)phosphine Oxide (BAPO)	2	10	>200

Note: Data is illustrative and will vary based on specific formulation, pigment, and curing conditions.

Table 2: Effect of Pigment Concentration on Cure Depth in an **Ebecryl 220** Formulation

Pigment (TiO <sub>2</sub> ) Concentration (wt%)	Film Thickness (µm)	UV Dose (mJ/cm <sup>2</sup> )	Cure Depth (µm)
5	50	500	50
10	50	500	35
20	50	500	20

Note: Data is illustrative and will vary based on specific formulation, pigment, and curing conditions.

## Experimental Protocols

### 1. Protocol for Determining Degree of Cure using FTIR Spectroscopy

Objective: To quantify the percentage of acrylate double bond conversion in a pigmented **Ebecryl 220** coating.

Materials:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory

- Uncured liquid sample of the pigmented **Ebecryl 220** formulation
- Cured coating sample on a substrate
- Solvent for cleaning (e.g., isopropanol)

#### Methodology:

- Obtain a Spectrum of the Uncured Sample: Place a drop of the liquid formulation onto the ATR crystal and record the IR spectrum. This will serve as the 0% cure reference.
- Identify the Acrylate Peak: Locate the characteristic peak for the acrylate C=C double bond, which is typically found around  $810\text{ cm}^{-1}$ .<sup>[3][9]</sup> Also, identify a reference peak that does not change during curing (e.g., a C=O ester peak).
- Calculate the Initial Peak Ratio: Determine the ratio of the acrylate peak height (or area) to the reference peak height (or area) for the uncured sample.
- Obtain a Spectrum of the Cured Sample: Press the cured coating firmly against the ATR crystal and record the IR spectrum.
- Calculate the Final Peak Ratio: Determine the ratio of the acrylate peak height (or area) to the reference peak height (or area) for the cured sample.
- Calculate the Degree of Cure: The degree of cure (%) is calculated using the following formula: Degree of Cure (%) =  $[1 - (\text{Final Peak Ratio} / \text{Initial Peak Ratio})] * 100$

## 2. Protocol for MEK Double Rub Test (ASTM D4752)

Objective: To assess the solvent resistance of a cured pigmented **Ebecryl 220** coating as an indicator of cure.

#### Materials:

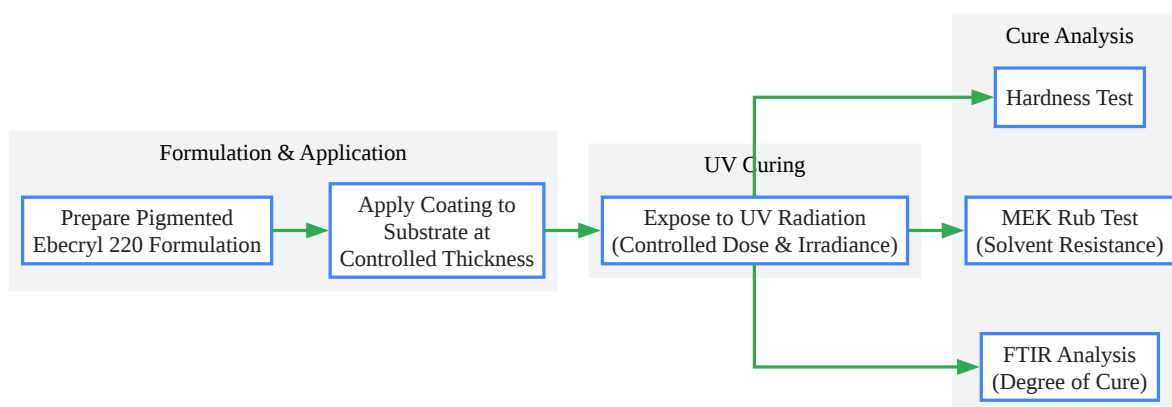
- Methyl Ethyl Ketone (MEK)
- Cheesecloth or cotton gauze

- A 1 kg hammer or a dedicated MEK rub test machine
- Dropper or squirt bottle

#### Methodology:

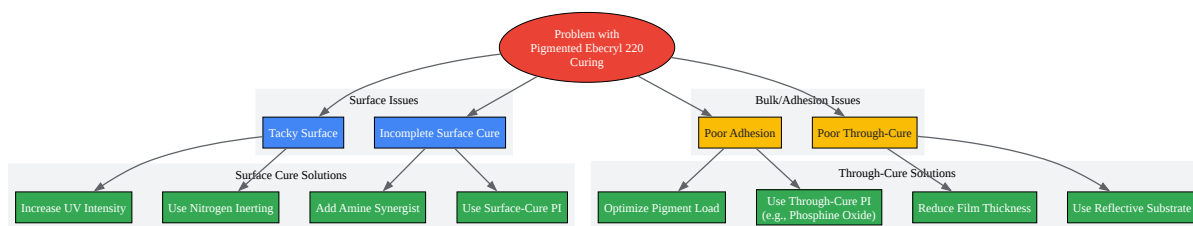
- Prepare the Sample: Ensure the cured coating has cooled to room temperature.
- Saturate the Cloth: Wrap the head of the hammer with a double layer of cheesecloth and secure it. Saturate the cloth with MEK.
- Perform the Rubs: Place the hammer on the coated surface and, with just enough pressure to maintain contact, rub it back and forth over a length of about 3-4 inches. One back-and-forth motion constitutes one "double rub".<sup>[6]</sup>
- Continue and Observe: Continue the rubbing motion until the coating is marred or removed, exposing the substrate, or until a predetermined number of double rubs is reached.
- Record the Result: The result is reported as the number of double rubs required to cause failure. A higher number indicates better cure and solvent resistance.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for curing and analysis.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for curing issues.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. trl.com \[trl.com\]](http://1.trl.com)
- [2. standards.iteh.ai \[standards.iteh.ai\]](http://2.standards.iteh.ai)
- [3. uvebtech.com \[uvebtech.com\]](http://3.uvebtech.com)
- [4. EBECRYL® 220 - allnex \[allnex.com\]](http://4.EBECRYL® 220 - allnex)

- [5. Palmer Holland, Inc. - EBECRYL 220 - Urethane Acrylates - Wood \[products.palmerholland.com\]](#)
- [6. qualtechproductsindustry.com \[qualtechproductsindustry.com\]](#)
- [7. specialchem.com \[specialchem.com\]](#)
- [8. camida.com \[camida.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. corkindustries.com \[corkindustries.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Overcoming Light Scattering in Pigmented Ebecryl 220 Systems]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14172328/docs#technical-support-center-overcoming-light-scattering-in-pigmented-ebecryl-220-systems>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check